

Proper Disposal of Dibromoacetonitrile: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Dibromoacetonitrile**

Cat. No.: **B109444**

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For immediate release – This document provides essential safety and logistical information for the proper disposal of **dibromoacetonitrile** (DBAN), a toxic and environmentally hazardous compound. Researchers, scientists, and drug development professionals are urged to adhere to these procedures to ensure personal safety and environmental compliance. The primary and mandated method of disposal is through a licensed professional waste disposal service.

Dibromoacetonitrile is classified as acutely toxic if swallowed, a serious eye irritant, and very toxic to aquatic life.[1][2] It is also a suspected carcinogen.[3][4] Due to these significant hazards, improper disposal can lead to severe health risks and environmental damage. Adherence to federal, state, and local environmental regulations is mandatory.[3]

Immediate Safety and Handling Protocols

Before handling **dibromoacetonitrile** for disposal, it is crucial to wear appropriate Personal Protective Equipment (PPE). This includes, but is not limited to:

- Eye Protection: Chemical safety goggles or a face shield.[2]
- Hand Protection: Chemical-impermeable gloves.[1]
- Body Protection: A lab coat or other protective clothing to prevent skin exposure.[1]
- Respiratory Protection: If working outside a chemical fume hood or if there is a risk of vapor inhalation, a NIOSH-approved respirator with appropriate organic vapor cartridges is

necessary.[5]

All handling of **dibromoacetonitrile** waste should be conducted within a chemical fume hood to minimize inhalation exposure.[4] Ensure that eyewash stations and safety showers are readily accessible.[4]

Operational Disposal Plan: Step-by-Step Guidance

The required procedure for disposing of **dibromoacetonitrile** waste is straightforward and prioritizes safety and regulatory compliance. On-site chemical neutralization is not recommended due to the lack of validated, safe, and standardized protocols in readily available literature. Hydrolysis in aqueous solutions is a known degradation pathway, but controlled procedures for waste neutralization are not established.[3]

Step 1: Waste Segregation and Collection

- Collect all **dibromoacetonitrile** waste, including pure substance, contaminated solutions, and contaminated materials (e.g., absorbent paper, pipette tips), in a dedicated and clearly labeled waste container.
- The container must be compatible with **dibromoacetonitrile** and tightly sealed to prevent leaks or vapor release.[4][5]
- Label the container with "Hazardous Waste," the full chemical name "**Dibromoacetonitrile**," and the appropriate hazard pictograms (e.g., acute toxicity, environmental hazard).

Step 2: Storage of Waste

- Store the sealed hazardous waste container in a designated, secure, and well-ventilated area.[4]
- The storage area should be away from incompatible materials such as strong acids, strong bases, strong oxidizing agents, and strong reducing agents.[1][5]
- Store the container in a locked-up location to prevent unauthorized access.[1]

Step 3: Arrange for Professional Disposal

- Contact a licensed professional waste disposal service to arrange for the pickup and disposal of the **dibromoacetonitrile** waste.[3]
- Provide the disposal service with a complete and accurate description of the waste, including its composition and volume.
- Follow all instructions provided by the waste disposal service for packaging and transportation.

Step 4: Documentation

- Maintain a detailed record of the **dibromoacetonitrile** waste generated and disposed of. This should include quantities, dates, and the name of the disposal company.
- Retain all paperwork, including manifests and certificates of disposal, provided by the waste disposal service.

Spill Management

In the event of a **dibromoacetonitrile** spill, the following immediate actions should be taken:

- Evacuate and Isolate: Evacuate all non-essential personnel from the immediate area. For liquid spills, isolate the area for at least 50 meters (150 feet) in all directions.[5]
- Ensure Ventilation: Work in a well-ventilated area, preferably a chemical fume hood.
- Contain the Spill: Use an inert absorbent material, such as sand or vermiculite, to absorb the spilled liquid.[1] Do not use combustible materials.
- Collect Waste: Carefully collect the absorbent material and place it in a sealed, vapor-tight plastic bag or container for disposal as hazardous waste.[5]
- Decontaminate the Area: Wash the spill site with 60-70% ethanol followed by a soap and water solution.[5]
- Dispose of Contaminated Materials: All contaminated clothing and cleaning materials must be disposed of as hazardous waste.[5]

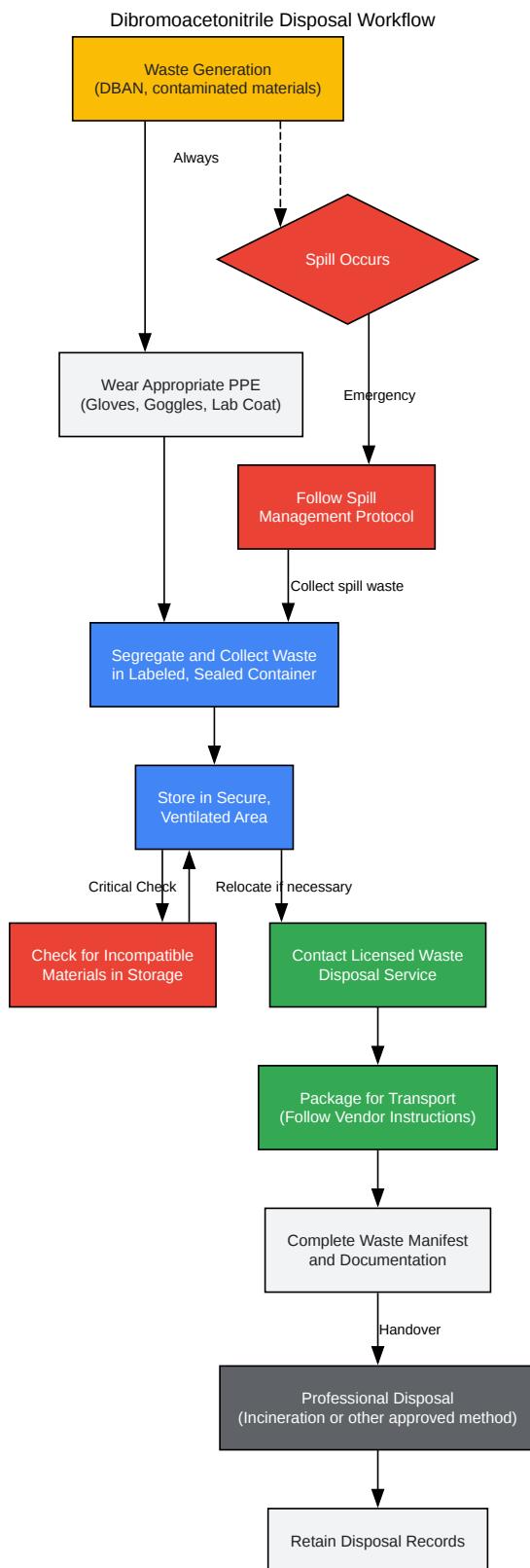
Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and qualitative data for **dibromoacetonitrile** relevant to its safe handling and disposal.

Property	Value	Source
UN Number	3276	[3]
Hazard Class	6.1 (Toxic Liquid)	[2]
GHS Hazard Statements	H301 (Toxic if swallowed), H319 (Causes serious eye irritation), H400 (Very toxic to aquatic life), H351 (Suspected of causing cancer)	[1] [3]
Density	2.296 g/mL at 25 °C	[2]
Solubility in Water	5 to 10 mg/mL at 21.5 °C	[3]
Incompatible Materials	Strong acids, strong bases, strong oxidizing agents, strong reducing agents	[1] [4] [5]

Dibromoacetonitrile Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **dibromoacetonitrile**, from the point of generation to final disposal.



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Caption: Workflow for the safe disposal of **dibromoacetonitrile**.

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